

(R)-2-Amino-3-cyclobutylpropanoic Acid: A Technical Overview

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Compound of Interest

Compound Name: (R)-2-Amino-3-cyclobutylpropanoic acid

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(R)-2-Amino-3-cyclobutylpropanoic acid is a non-proteinogenic amino acid, specifically an alanine derivative with a cyclobutyl moiety attached to the beta-carbon. Its unique structural features make it a compound of interest in the fields of medicinal chemistry and drug discovery as a potential building block for novel therapeutic agents. This technical guide provides a summary of the currently available information on its chemical properties, with the caveat that detailed experimental protocols and comprehensive biological data are not extensively documented in publicly accessible literature.

Chemical and Physical Properties

(R)-2-Amino-3-cyclobutylpropanoic acid is a white to off-white solid. Key quantitative data regarding its chemical and physical properties are summarized in the table below.^{[1][2][3][4]}

Property	Value	Reference
Molecular Formula	C ₇ H ₁₃ NO ₂	[1][2][4]
Molecular Weight	143.18 g/mol	[1][2][4]
CAS Number	174266-00-3	[1]
Appearance	Solid, White to off-white	[1]
Solubility	Water: 2 mg/mL (requires sonication and heating to 60°C)	[1]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[1]
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	[1]

Synthesis

A specific, detailed experimental protocol for the asymmetric synthesis of **(R)-2-Amino-3-cyclobutylpropanoic acid** is not readily available in the surveyed literature. However, general approaches for the enantioselective synthesis of β -substituted amino acids often involve methods such as the alkylation of chiral glycine enolate equivalents or the asymmetric hydrogenation of dehydroamino acid precursors. The synthesis of related cyclobutyl-containing amino acids has been explored, suggesting that similar strategies could be adapted for this specific compound.

Biological Activity and Mechanism of Action

The biological activity of **(R)-2-Amino-3-cyclobutylpropanoic acid** is not well-characterized in the public domain. It is broadly classified as an alanine derivative. Amino acid derivatives, as a class, have been investigated for a wide range of biological activities, including their potential use as ergogenic supplements that may influence anabolic hormone secretion and provide fuel during exercise.[1] However, no specific quantitative data (e.g., IC₅₀, K_i, or EC₅₀ values) from biological assays for **(R)-2-Amino-3-cyclobutylpropanoic acid** have been reported.

There is currently no information available regarding the specific mechanism of action or any signaling pathways that **(R)-2-Amino-3-cyclobutylpropanoic acid** may modulate.

Experimental Protocols

Detailed experimental protocols for biological assays involving **(R)-2-Amino-3-cyclobutylpropanoic acid** are not available in the reviewed literature. For researchers interested in evaluating the biological activity of this compound, standard assays relevant to the anticipated target could be employed. For example, if investigating its potential as a neurotransmitter modulator, one might consider radioligand binding assays with various neurotransmitter receptors or functional assays measuring downstream signaling events.

Conclusion

(R)-2-Amino-3-cyclobutylpropanoic acid represents a chemical entity with potential for further exploration in drug discovery and development. Its cyclobutyl moiety offers a unique three-dimensional structure that may confer interesting pharmacological properties. However, a comprehensive understanding of its biological effects is hampered by the current lack of detailed experimental data. Further research is required to elucidate its synthesis, biological activity, and mechanism of action to fully assess its therapeutic potential.

Visualizations

As there is no available information on signaling pathways or detailed experimental workflows for **(R)-2-Amino-3-cyclobutylpropanoic acid**, diagrams cannot be generated at this time.

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